Application Note: Quantitative Analysis of Jeffcat TR-90 in Polymer Formulations

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Compound of Interest

Compound Name:	*1,3,5-Tris[3-(dimethylamino)propyl]hexahydro-1,3,5-triazine*
CAS No.:	*15875-13-5*
Cat. No.:	*B105861*

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Abstract: Jeffcat TR-90, a 1,3,5-tris(3-(dimethylamino)propyl)-hexahydro-s-triazine, is a highly effective tertiary amine catalyst used to promote the back-end cure and enhance dimensional stability in polyurethane and other polymer systems.[1][2][3] Accurate quantification of its concentration within the polymer matrix is critical for quality control, manufacturing process optimization, and correlating catalyst levels with the final physical properties of the material. This document provides a detailed guide for researchers and scientists on three robust analytical methods for the determination of Jeffcat TR-90 in polymers: Nonaqueous Potentiometric Titration, High-Performance Liquid Chromatography coupled with Mass Spectrometry (HPLC-MS), and Quantitative Nuclear Magnetic Resonance (qNMR) Spectroscopy. Each section explains the underlying principles, the rationale behind experimental choices, and a detailed, step-by-step protocol suitable for direct laboratory implementation.

Introduction

The Role of Jeffcat TR-90 in Polymer Chemistry

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Jeffcat TR-90 is a low-odor, back-end cure amine catalyst.[2][3] Its primary function is to accelerate the polymerization reactions, particularly the isocyanate-water (blowing) and isocyanate-polyol (gelling) reactions in the final stages of polyurethane foam production.[1][3] The concentration of Jeffcat TR-90 directly influences the cure profile, which in turn dictates critical end-product characteristics such as cell structure, dimensional stability, and adhesion.[1]

The Imperative for Precise Quantification

Variations in the catalyst concentration, whether from improper mixing or degradation, can lead to significant manufacturing defects, including foam collapse, shrinkage, or poor physical properties. Therefore, a reliable analytical method to verify the concentration of Jeffcat TR-90 within a polymer sample—either as a raw material mix or in a cured product—is essential for:

- Quality Assurance: Ensuring batches meet manufacturing specifications.
- Process Optimization: Fine-tuning catalyst levels for desired reaction kinetics.
- Failure Analysis: Investigating the root cause of product defects.
- Research & Development: Studying the impact of catalyst concentration on polymer performance.

Overview of Analytical Strategies

Three distinct analytical techniques are presented, each with unique advantages, allowing laboratories to choose the most appropriate method based on available equipment, required sensitivity, and sample throughput.

- Nonaqueous Titration: A classic, cost-effective method for determining total basic amine content.
- HPLC-MS: A highly selective and sensitive chromatographic method for direct quantification of Jeffcat TR-90, even in complex matrices.
- Quantitative NMR (qNMR): A powerful spectroscopic technique that provides both structural confirmation and precise quantification without chromatographic separation.

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Method 1: Nonaqueous Potentiometric Titration

This method determines the total amine value of a polymer sample, which can then be correlated to the concentration of Jeffcat TR-90, assuming it is the primary basic component. This technique is adapted from principles outlined in standards such as ASTM D2896 for base number determination.[4]

Principle of the Method

Tertiary amines like Jeffcat TR-90 are weak bases. In aqueous solutions, their basicity is leveled by water, resulting in a poor titration endpoint.[5] By using a non-aqueous acidic solvent, such as glacial acetic acid, the basicity of the amine is enhanced. The sample is titrated with a strong acid, typically perchloric acid, also in a non-aqueous solvent.[5][6] The endpoint is detected potentiometrically, providing a sharp and reproducible inflection point.

Reaction: R_3N (Jeffcat TR-90) + $HClO_4$ → $[R_3NH]^+[ClO_4]^-$

Causality of Experimental Choices

- Solvent System (Glacial Acetic Acid): Acetic acid is sufficiently acidic to protonate the solvent molecules, which in turn are strong proton donors for the weak amine base, sharpening the titration endpoint.[5] Its non-aqueous nature prevents water interference.[5]
- Titrant (Perchloric Acid): Perchloric acid behaves as an exceptionally strong acid in glacial acetic acid, ensuring a complete and stoichiometric reaction with the weak amine base.[6]
- Detection (Potentiometry): A pH electrode suitable for non-aqueous systems provides an objective, instrument-based determination of the equivalence point, eliminating the subjective nature of colorimetric indicators.

Experimental Protocol

2.3.1 Reagents and Equipment

- Automatic Potentiometric Titrator with a non-aqueous compatible pH electrode (e.g., glass body, sleeve junction).
- Glacial Acetic Acid, ACS Grade.

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- Perchloric Acid ($HClO_4$), 0.1 N in Glacial Acetic Acid (commercially available or prepared and standardized).
- Potassium Hydrogen Phthalate (KHP), primary standard grade, dried.
- Appropriate solvent for the polymer sample (e.g., Toluene, Methylene Chloride).
- Analytical Balance, Beakers, and Magnetic Stirrer.

2.3.2 Titrant Standardization

- Accurately weigh ~0.5 g of dried KHP into a 150 mL beaker.
- Dissolve in 60 mL of glacial acetic acid. Gently warm if necessary to aid dissolution.
- Titrate with the 0.1 N perchloric acid solution using the potentiometric titrator.
- Record the volume of titrant at the equivalence point.
- Calculate the exact normality of the perchloric acid titrant.

2.3.3 Sample Analysis Procedure

- Accurately weigh a polymer sample (typically 1-5 g, depending on the expected catalyst concentration) into a 150 mL beaker.
- Add 40 mL of a suitable polymer solvent (e.g., Toluene) and dissolve the sample completely. This may require stirring for an extended period.
- Add 40 mL of glacial acetic acid to the dissolved sample.
- Immerse the electrode and the titrator delivery tip into the solution.
- Titrate the sample with the standardized 0.1 N perchloric acid solution.
- Record the volume of titrant (V) required to reach the equivalence point.
- Perform a blank titration using 40 mL of the polymer solvent and 40 mL of glacial acetic acid, and record the blank volume (V_b).

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2.3.4 Calculation The amine value, expressed as mg KOH per gram of sample, is calculated as:

Amine Value (mg KOH/g) = ((V - V_b) * N * 56.1) / W

Where:

- V = Volume of titrant for the sample (mL)
- V_b = Volume of titrant for the blank (mL)
- N = Normality of the perchloric acid titrant (mol/L)
- 56.1 = Molecular weight of KOH (g/mol)
- W = Weight of the polymer sample (g)

To convert the Amine Value to the weight percentage of Jeffcat TR-90:

% Jeffcat TR-90 = (Amine Value * MW_catalyst) / (n * 56100)

Where:

- MW_catalyst = Molecular weight of Jeffcat TR-90 (385.6 g/mol)
- n = Number of basic nitrogen atoms per molecule (3 for Jeffcat TR-90)
- 56100 = Conversion factor (mg KOH per mole of base)

Data Presentation

Parameter	Typical Value
Sample Size	1 - 5 g
Titrant Conc.	0.1 N $HClO_4$
Repeatability (RSD)	< 2%
Key Interferences	Other basic additives (e.g., other amine catalysts, acid scavengers)

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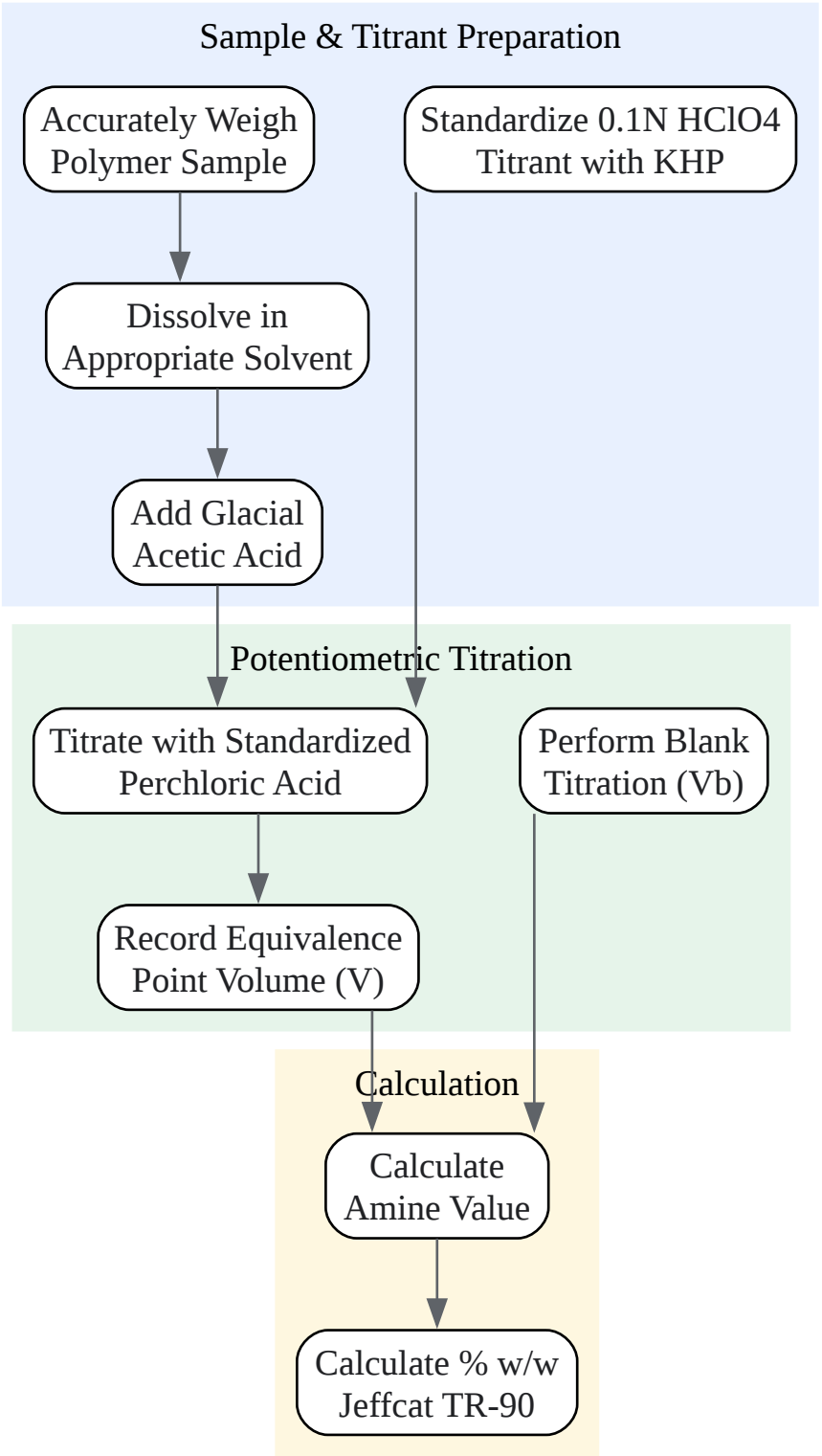
Workflow Diagram



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Caption: Workflow for Nonaqueous Potentiometric Titration.

Method 2: HPLC with Mass Spectrometry (HPLC-MS)

This method offers high selectivity and sensitivity, allowing for the direct measurement of Jeffcat TR-90, distinguishing it from other polymer additives or degradation products.

Principle of the Method

The polymer sample is first dissolved, and the Jeffcat TR-90 is extracted into a suitable solvent. The extract is then injected into an HPLC system. Separation is typically achieved on a reverse-phase column (e.g., C18), where compounds are separated based on their hydrophobicity. Since Jeffcat TR-90 lacks a UV chromophore, a mass spectrometer is used for detection.[7] The analyte is ionized (typically via Electrospray Ionization, ESI), and the mass spectrometer detects the specific mass-to-charge ratio (m/z) of the protonated molecule, $[M+H]^+$. Quantification is achieved by comparing the signal intensity to that of a calibration curve prepared from known standards.

Causality of Experimental Choices

- Sample Preparation (Extraction): A liquid-liquid or solid-phase extraction is necessary to separate the small molecule catalyst from the large polymer chains, which would otherwise foul the HPLC column and MS source.

- Chromatography (Reverse-Phase HPLC): C18 columns are robust and provide excellent separation for a wide range of medium-polarity molecules like Jeffcat TR-90. A gradient elution (e.g., water/acetonitrile) is used to effectively elute the analyte while washing out interferences.

- Detection (Mass Spectrometry): MS is the detector of choice due to its high specificity and sensitivity, overcoming the lack of a UV-active group in Jeffcat TR-90.[7][8] Electrospray Ionization (ESI) in positive mode is ideal for basic amines, as they readily accept a proton to form $[M+H]^+$ ions.

- Quantification Mode (Selected Ion Monitoring - SIM): For high sensitivity and selectivity, the mass spectrometer is set to monitor only the m/z of the protonated Jeffcat TR-90 molecule

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(m/z 386.4). This minimizes noise from other co-eluting compounds.

Experimental Protocol

3.3.1 Reagents and Equipment

- HPLC system with a gradient pump and autosampler.
- Mass Spectrometer with an ESI source.
- Reverse-phase C18 column (e.g., 4.6 x 150 mm, 5 µm).
- Jeffcat TR-90 analytical standard.
- Polymer dissolution solvent (e.g., Tetrahydrofuran - THF).
- Extraction/precipitation solvent (e.g., Acetonitrile).
- HPLC Mobile Phase A: Water with 0.1% Formic Acid.
- HPLC Mobile Phase B: Acetonitrile with 0.1% Formic Acid.
- Vortex mixer, centrifuge, and syringe filters (0.45 µm PTFE).

3.3.2 Standard and Sample Preparation

- Calibration Standards: Prepare a stock solution of Jeffcat TR-90 in acetonitrile. Serially dilute this stock to create a set of calibration standards ranging from approximately 0.1 µg/mL to 10 µg/mL.
- Sample Preparation: a. Accurately weigh ~100 mg of the polymer sample into a centrifuge tube. b. Add 1.0 mL of THF to dissolve the polymer. Vortex until fully dissolved. c. Add 4.0 mL of acetonitrile to precipitate the polymer while keeping the Jeffcat TR-90 in solution. d. Vortex vigorously for 1 minute, then centrifuge at 5000 rpm for 10 minutes. e. Carefully collect the supernatant. Filter it through a 0.45 µm PTFE syringe filter into an HPLC vial.

3.3.3 Instrumental Conditions

- HPLC:

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- Column: C18, 4.6 x 150 mm, 5 µm
- Flow Rate: 0.8 mL/min
- Injection Volume: 10 µL
- Gradient: Start at 10% B, ramp to 95% B over 8 minutes, hold for 2 minutes, return to 10% B and equilibrate.

- Mass Spectrometer (ESI+):
  - Ionization Mode: Positive Electrospray (ESI+)
  - Scan Mode: Selected Ion Monitoring (SIM)
  - Monitored Ion: m/z 386.4 ($[M+H]^+$)
  - Tune other parameters (e.g., capillary voltage, gas flow) for optimal signal.

3.3.4 Data Analysis

- Inject the calibration standards and generate a calibration curve of peak area versus concentration.
- Inject the prepared samples.
- Determine the concentration of Jeffcat TR-90 in the sample vial (C_vial) using the calibration curve.
- Calculate the weight percentage in the original polymer:

% Jeffcat TR-90 = (C_vial * V_total * 100) / (W_sample * 1,000,000)

Where:

- C_vial = Concentration in the vial (µg/mL)
- V_total = Total volume of extraction solvent (5 mL)

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- W_sample = Weight of the polymer sample (mg)

Data Presentation

Parameter	Typical Value
Linearity (R^2)	> 0.995
Limit of Quantification (LOQ)	~0.1 µg/mL
Precision (RSD)	< 5%
Recovery	90 - 110%

Workflow Diagram

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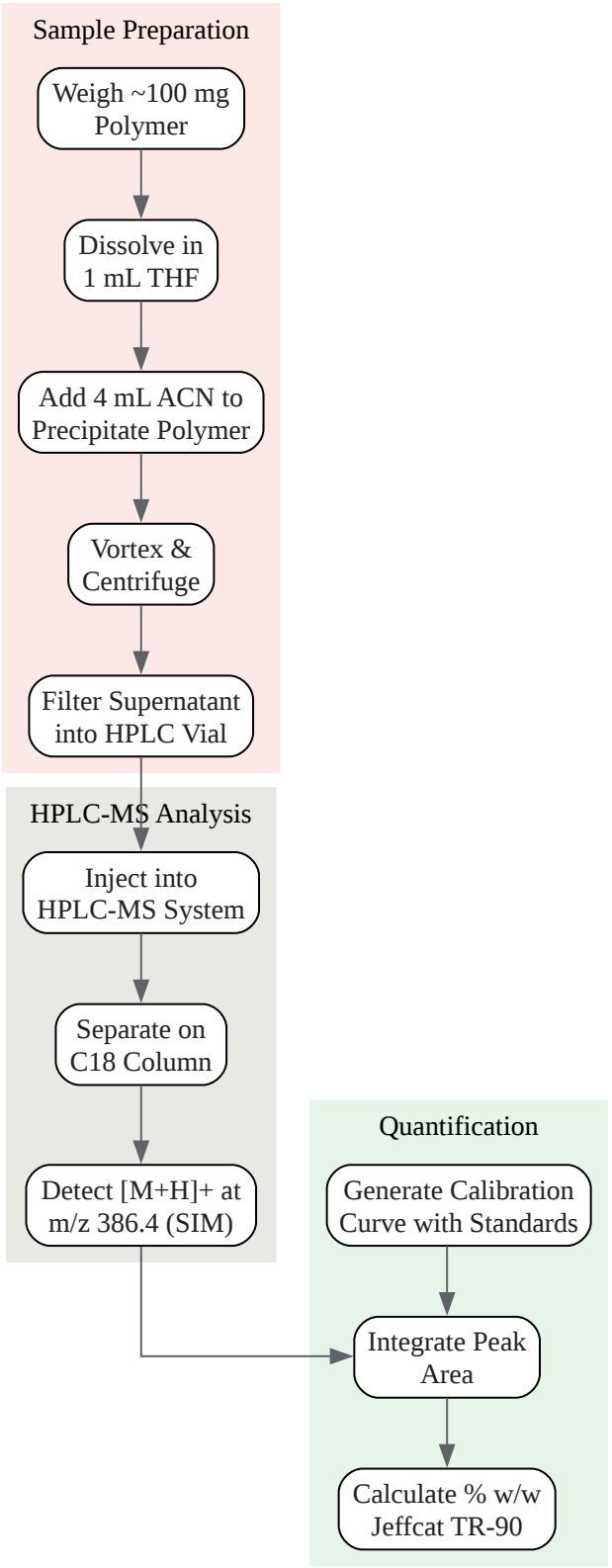

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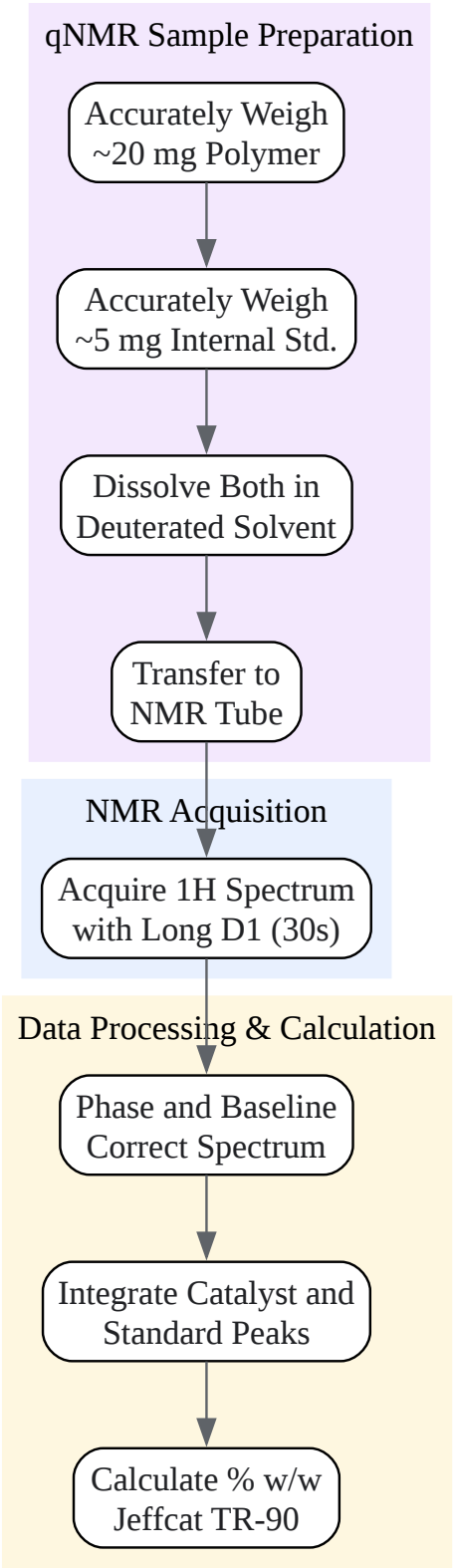

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